

In-depth Technical Guide: 7-Chloro-2,8-dimethylquinoline-3-carboxylic acid

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Compound of Interest

Compound Name: 7-Chloro-2,8-dimethylquinoline-3-carboxylic acid

Cat. No.: B1356020

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CAS Number: 948290-22-0

This technical guide serves to provide a comprehensive overview of **7-Chloro-2,8-dimethylquinoline-3-carboxylic acid**, consolidating its fundamental properties and presenting a survey of its role in scientific research. Aimed at researchers, scientists, and professionals in drug development, this document outlines the available data on this chemical entity. Due to the limited availability of in-depth experimental data in publicly accessible literature, this guide also highlights the general context of quinoline-3-carboxylic acids in research.

Core Compound Properties

A summary of the essential physicochemical properties of **7-Chloro-2,8-dimethylquinoline-3-carboxylic acid** is presented below. This information is critical for its handling, formulation, and application in experimental settings.

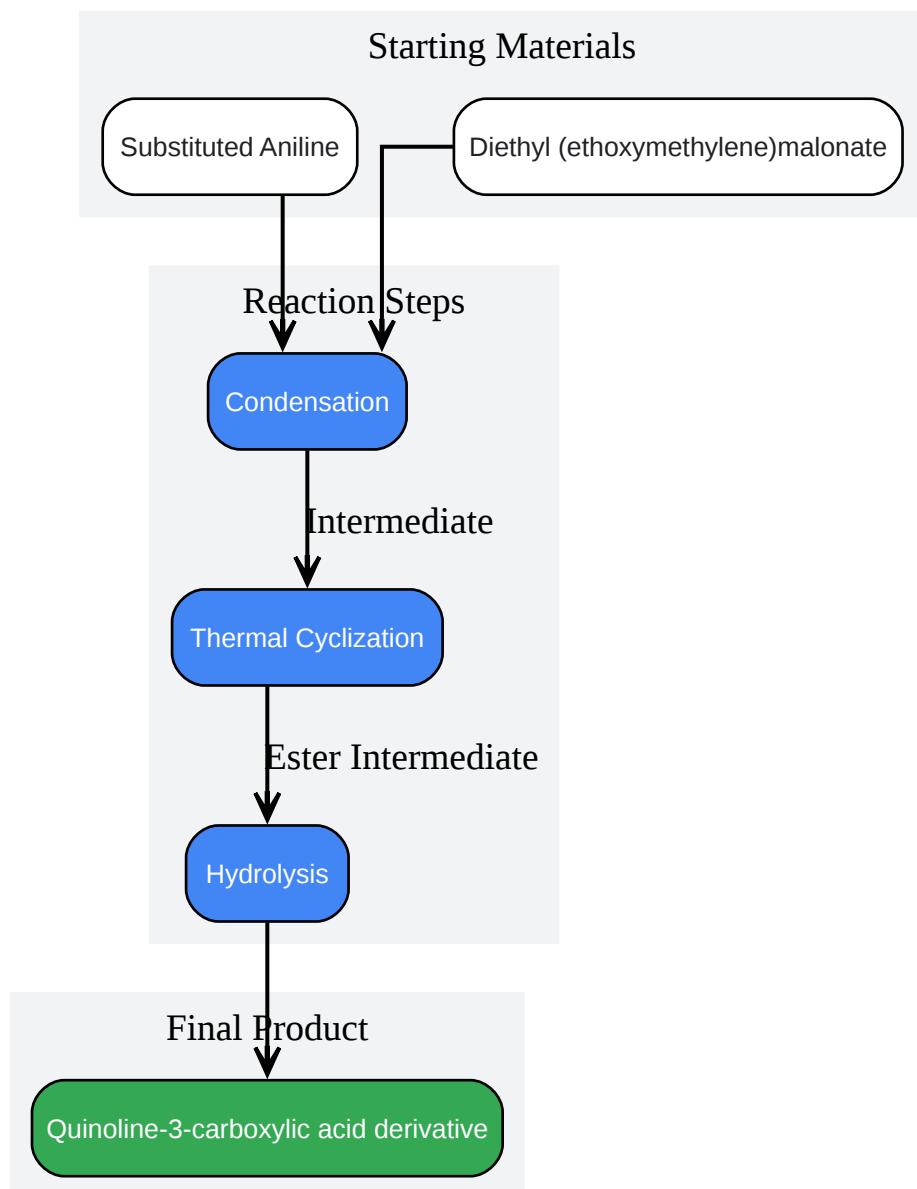
| Property | Value | Source |
|-------------------|---|--------|
| CAS Number | 948290-22-0 | |
| Molecular Formula | C ₁₂ H ₁₀ ClNO ₂ | |
| Molecular Weight | 235.67 g/mol | |
| Canonical SMILES | Cc1nc2c(C)c(Cl)ccc2cc1C(O)=O | |
| InChI Key | (Unavailable in cited sources) | |
| Appearance | (Data not available) | |
| Solubility | (Data not available) | |
| Melting Point | (Data not available) | |
| Boiling Point | (Data not available) | |

Synthesis and Experimental Protocols

A thorough search of scientific databases and literature did not yield specific, detailed experimental protocols for the synthesis of **7-Chloro-2,8-dimethylquinoline-3-carboxylic acid**.

General Synthetic Strategy for Quinoline-3-Carboxylic Acids:

The synthesis of quinoline derivatives often involves well-established methodologies such as the Gould-Jacobs reaction, Conrad-Limpach synthesis, or Doebner-von Miller reaction. A plausible synthetic workflow for analogous structures is depicted below. This diagram represents a generalized approach and has not been experimentally verified for the specific target compound.



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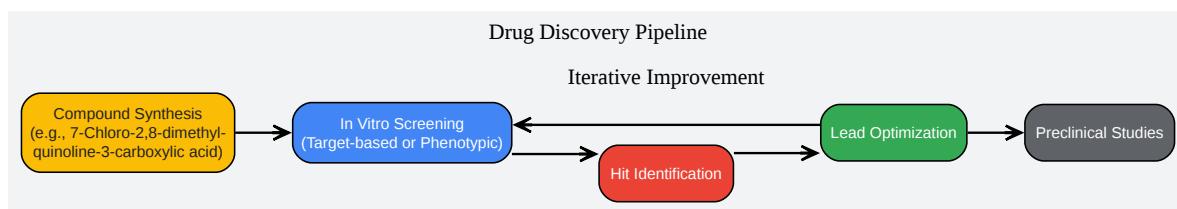
Caption: Generalized workflow for the synthesis of quinoline-3-carboxylic acid derivatives.

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the public domain regarding the biological activity, mechanism of action, or associated signaling pathways for **7-Chloro-2,8-dimethylquinoline-3-carboxylic acid**.

Context within Drug Discovery:

The quinoline-3-carboxylic acid scaffold is a recognized pharmacophore present in numerous compounds with a wide range of biological activities. These activities include, but are not limited to, antibacterial, antiviral, anticancer, and anti-inflammatory effects. The functionalization of the quinoline ring at various positions can significantly modulate the pharmacological profile of the resulting derivatives. The logical relationship for the investigation of such compounds is outlined in the following diagram.



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